

# Acephate-d3 safety data sheet and handling precautions

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## Compound of Interest

Compound Name: Acephate-d3

Cat. No.: B10856052

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## An In-depth Technical Guide to the Safe Handling of Acephate-d3

This guide provides comprehensive safety data and handling precautions for **Acephate-d3**, intended for researchers, scientists, and professionals in drug development. **Acephate-d3** is the deuterated form of Acephate, an organophosphate insecticide.<sup>[1]</sup> It is primarily used as an internal standard for the quantification of Acephate in analytical testing, such as by Gas Chromatography (GC) or Liquid Chromatography-Mass Spectrometry (LC-MS).<sup>[2]</sup> The toxicological and safety data for Acephate are considered directly applicable to **Acephate-d3**, as the deuteration is unlikely to alter its primary chemical reactivity or biological effects.<sup>[1]</sup>

## GHS Hazard Identification and Classification

Acephate is classified as harmful if swallowed and may cause damage to organs through prolonged or repeated exposure.<sup>[3]</sup>

Table 1: GHS Classification for Acephate | Category | Classification | Pictogram | Signal Word | Hazard Statement | | --- | --- | --- | --- | --- | | Acute Toxicity, Oral | Category 4<sup>[3][4][5]</sup> |

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| Warning<sup>[6]</sup> | H302: Harmful if swallowed<sup>[4][6][7]</sup> | | Specific Target Organ Toxicity (Repeated Exposure) | Category 1<sup>[3]</sup> |

alt text

| Danger[3] | Causes damage to organs through prolonged or repeated exposure[3] |

Precautionary Statements:[4][5]

- Prevention:
  - P264: Wash hands thoroughly after handling.[4]
  - P270: Do not eat, drink or smoke when using this product.[4]
  - Do not breathe dust.[3]
- Response:
  - P301 + P312 / P301 + P317: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[4][5]
  - P330: Rinse mouth.[4][5]
- Disposal:
  - P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[4]

## Handling and Safety Precautions

### Personal Protective Equipment (PPE)

Proper PPE is critical to minimize exposure.

- Respiratory Protection: For operations where dust may be generated, wear an approved respirator.[7] A positive pressure air-supplied respirator is recommended if there is a potential for uncontrolled release.
- Hand Protection: Wear impervious chemical-resistant gloves (e.g., plastic, rubber, neoprene, or PVC).[3][7] Always wash the outside of gloves before removing them.[8]
- Eye Protection: Use safety goggles with side protection or other protective eyewear.[9][10]

- Skin and Body Protection: Wear a long-sleeved shirt, long pants, shoes with socks, and a lab coat or apron to prevent skin contact.[\[3\]](#)[\[10\]](#)

## Safe Handling and Storage

- Handling: Use only in a well-ventilated area.[\[8\]](#)[\[11\]](#) Avoid creating dust.[\[7\]](#)[\[9\]](#) Do not eat, drink, or smoke when handling the product.[\[7\]](#) Wash hands thoroughly before breaks and after work.[\[9\]](#)
- Storage: Store in the original, tightly closed container in a cool, dry, and well-ventilated place.[\[7\]](#)[\[8\]](#) Keep away from food, drink, animal feedings, and incompatible materials like strong oxidizers and alkaline substances.[\[8\]](#)[\[9\]](#) Store in a secured area away from children and animals.[\[3\]](#)

## Emergency Procedures

### First Aid Measures

Acephate is a cholinesterase inhibitor.[\[10\]](#)[\[12\]](#) Atropine is an antidote.[\[8\]](#)

- If Swallowed: Rinse mouth. Call a physician or Poison Control Center immediately.[\[4\]](#)[\[9\]](#) Do not induce vomiting unless instructed to do so by a medical professional.
- If Inhaled: Move the person to fresh air.[\[9\]](#) If breathing has stopped or is irregular, administer artificial respiration and seek immediate medical attention.[\[10\]](#)
- On Skin: Remove contaminated clothing immediately.[\[8\]](#)[\[9\]](#) Wash skin thoroughly with soap and water.
- In Eyes: Hold eye open and rinse cautiously with water for several minutes.[\[9\]](#) Remove contact lenses, if present, after the first few minutes and continue rinsing. Seek medical advice if irritation persists.[\[9\]](#)

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO<sub>2</sub>).[\[9\]](#)[\[10\]](#)

- Hazards from Combustion: Heating to decomposition can produce toxic fumes, including oxides of nitrogen, phosphorus, and sulfur.[9][11]
- Protective Equipment: Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).[9][10]

## Accidental Release Measures

- Personal Precautions: Avoid contact with skin, eyes, and clothing.[9] Do not breathe dust.[9]
- Environmental Precautions: Prevent the substance from entering drains, surface water, or soil.[9][10]
- Cleanup: Sweep or vacuum up the spilled material and place it in a suitable, labeled container for disposal.[10][11] Moisten the material first to prevent dusting if appropriate.[11]

## Physical and Chemical Properties

Table 2: Physical and Chemical Properties of **Acephate-d3** and Acephate | Property | Value | Source | | --- | --- | --- | | Chemical Formula |  $C_4H_7D_3NO_3PS$  |[2] | | Molecular Weight | 186.2 g/mol |[2] | | Appearance | White solid / Colorless crystals |[2][13][14] | | Odor | Pungent, like sulfur or rotten cabbage |[8][13] | | Density | 1.35 g/cm<sup>3</sup> at 20 °C |[6][9] | | Melting Point | 88–90 °C |[6] | | Solubility | Soluble in water (79-83.5 g/100 mL), chloroform, and DMSO.[2][6][13] | | Vapor Pressure |  $1.7 \times 10^{-6}$  mmHg at 24 °C |[13] |

## Toxicological Information

Acephate acts as a weak acetylcholinesterase inhibitor.[13] Its toxicity is partly attributed to its metabolism into methamidophos, which is a more potent inhibitor.[13]

Table 3: Acute Toxicity Data for Acephate

| Route                   | Species       | Value          | Source  |
|-------------------------|---------------|----------------|---------|
| Oral LD <sub>50</sub>   | Male Rat      | 945 mg/kg      | [2]     |
| Oral LD <sub>50</sub>   | Female Rat    | 866 mg/kg      | [2]     |
| Oral LD <sub>50</sub>   | Rat (general) | 500-1000 mg/kg | [4][12] |
| Dermal LD <sub>50</sub> | Rat           | >2000 mg/kg    |         |

| Inhalation LC<sub>50</sub> | Rat (4-hour) | >15 mg/L |[13] |

- **Carcinogenicity:** The U.S. EPA has classified acephate as a Group C, or possible human carcinogen, based on an increased incidence of liver tumors in female mice.[11][12][15]
- **Reproductive Toxicity:** In one study, a no-observable-effect level (NOEL) was not established, with effects like low pregnancy rates and decreased numbers of live fetuses observed at all tested doses (50 ppm and higher).[12]
- **Symptoms of Exposure:** Acute overexposure can lead to symptoms of cholinesterase inhibition, including headache, dizziness, nausea, vomiting, abdominal cramps, blurred vision, excessive salivation, and sweating.[12] Severe poisoning can result in convulsions, unconsciousness, and death.[15]

## Experimental Protocols

Detailed, step-by-step experimental protocols for the toxicological assessment of **Acephate-d3** are not available within the initial search results. The provided information cites the results of such studies (e.g., LD<sub>50</sub> values) rather than the full methodologies. However, the types of experiments conducted are standard toxicological assays.

For instance, the determination of an Oral LD<sub>50</sub> value typically involves the following general workflow:

- **Animal Model Selection:** A specific strain and sex of a laboratory animal (e.g., Wistar rats) is chosen.

- **Dose-Ranging Study:** Preliminary studies are conducted with a small number of animals to determine the approximate range of doses that cause mortality.
- **Main Study:** Several groups of animals are administered single, escalating doses of the test substance (Acephate) via oral gavage. A control group receives only the vehicle (e.g., water or corn oil).
- **Observation:** Animals are observed for a set period (typically 14 days) for signs of toxicity and mortality. Body weight and clinical signs are recorded regularly.
- **Necropsy:** At the end of the study, all animals are euthanized and a gross necropsy is performed to identify any target organ effects.
- **Statistical Analysis:** The mortality data is analyzed using statistical methods (e.g., Probit analysis) to calculate the LD<sub>50</sub>, which is the dose estimated to be lethal to 50% of the test population.

## Safety and Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of a chemical substance like **Acephate-d3** from receipt to disposal.

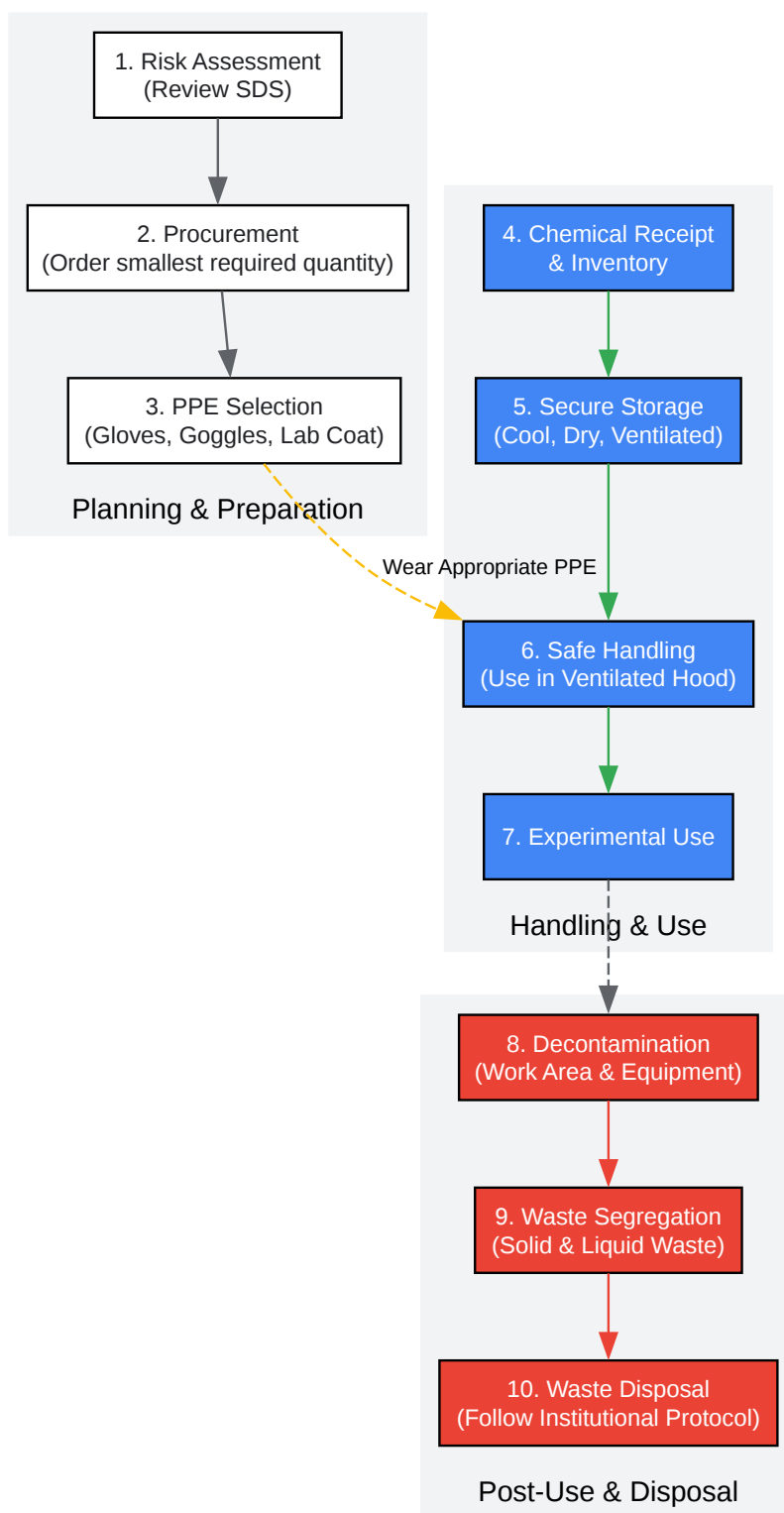


Figure 1. Safe Chemical Handling Workflow

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Caption: Figure 1. A generalized workflow for handling hazardous chemicals.

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